

Vanox ZMTI: A Technical Overview of its Chemical Structure and Properties

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Compound of Interest

Compound Name: Vanox ZMTI

Cat. No.: B13795527

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Introduction

Vanox ZMTI is a widely utilized antioxidant in the rubber industry, valued for its non-discoloring and non-staining properties.^{[1][2]} Its chemical name is Zinc bis(4-methyl-1H-benzimidazole-2-thiolate), and it is also known by synonyms such as Zinc 2-mercaptotoluimidazole (ZMTI), Zinc methylmercaptobenzimidazole (ZMMBI), and Antioxidant MMBZ.^{[3][4][5]} This technical guide provides an in-depth look at the chemical structure, physicochemical properties, and a representative synthesis protocol for **Vanox ZMTI**.

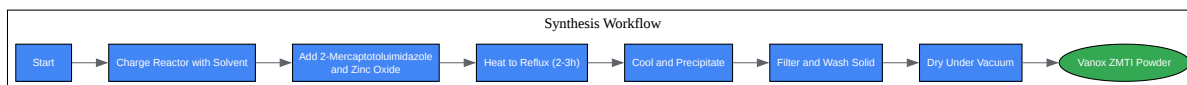
Chemical and Physical Properties

Vanox ZMTI is a cream to light yellow or gray-white powder.^{[1][4]} It is soluble in ethanol and methanol but is practically insoluble in water, benzene, and gasoline.^{[1][4]} A summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₄ N ₄ S ₂ Zn	[3][4]
Molecular Weight	391.8 g/mol	[3]
CAS Number	61617-00-3	[3][4]
Appearance	Cream to light yellow powder	[1]
Melting Point	> 300°C (minimum)	[1]
Density	1.54 g/cm ³ (at 25°C)	[1]
Water Solubility	32 mg/L (at 20°C)	[6]
Zinc Content	17.2 - 19.3%	[1]

Chemical Structure

Vanox ZMTI is a coordination complex consisting of a central zinc ion (Zn²⁺) bonded to two 4-methyl-1H-benzimidazole-2-thiolate ligands. The zinc ion is coordinated through the sulfur atoms of the thiolate groups.



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- To cite this document: BenchChem. [Vanox ZMTI: A Technical Overview of its Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13795527#what-is-the-chemical-structure-of-vanox-zmti]

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